

IC-87114 solubility issues and best practices

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Compound of Interest

Compound Name: IC-87114

Cat. No.: B1684127

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Technical Support Center: IC-87114

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address solubility issues and provide best practices for the experimental use of **IC-87114**.

Frequently Asked Questions (FAQs)

Q1: What is **IC-87114** and what is its mechanism of action?

A1: **IC-87114** is a cell-permeable and selective inhibitor of the phosphoinositide 3-kinase (PI3K) catalytic subunit p110δ.^[1] Its IC₅₀ (half-maximal inhibitory concentration) for PI3Kδ is approximately 0.5 μM in cell-free assays.^{[2][3]} It exhibits significantly higher selectivity for PI3Kδ over other Class I PI3K isoforms like PI3Kα, PI3Kβ, and PI3Kγ.^{[2][4]} By inhibiting PI3Kδ, **IC-87114** blocks the PI3K/Akt signaling pathway, which is crucial for cellular processes such as cell proliferation, migration, and survival.^{[5][6]} This pathway is particularly important in immune cells, and the inhibitor has been used to study the role of p110δ in neutrophils, T cells, and in conditions like acute myeloid leukemia (AML).^{[1][2]}

Q2: What are the physical and chemical properties of **IC-87114**?

A2: **IC-87114** is a white powder solid with the following properties:^[7]

- Chemical Formula: C₂₂H₁₉N₇O^[1]

- Molecular Weight: 397.43 g/mol [2]
- CAS Number: 371242-69-2[1]

Q3: How should I store **IC-87114** powder and stock solutions?

A3: Proper storage is critical to maintain the stability and activity of **IC-87114**.

- Powder: The solid form should be stored at -20°C and is stable for at least 3-4 years.[1][2]
- Stock Solutions: Once dissolved in a solvent like DMSO, it is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[2] These aliquots should be stored at -80°C for long-term stability (up to 2 years) or at -20°C for shorter periods (1-3 months).[2][4]

Solubility and Stock Solution Preparation

Quantitative Solubility Data

The solubility of **IC-87114** can vary between suppliers and depends heavily on the quality of the solvent. It is a hydrophobic molecule with limited aqueous solubility.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source
DMSO	0.66 mg/mL	~1.66 mM	[2]
DMSO	5 mg/mL	~12.58 mM	
DMSO	10 mg/mL	~25.16 mM	[4]
DMSO	30 mg/mL	~75.48 mM	[1]
DMF	30 mg/mL	~75.48 mM	[1]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	~1.26 mM	[1]

Note: The variability in reported DMSO solubility highlights the importance of using fresh, anhydrous (hygroscopic) DMSO, as moisture can significantly reduce solubility.^[2]^[4] If you encounter issues, using techniques like ultrasonication may aid dissolution.^[4]

Troubleshooting Precipitation in Cell Culture Media

Q4: I observed a precipitate after diluting my **IC-87114** DMSO stock into my aqueous cell culture medium. What is happening?

A4: This is a common issue known as "crashing out" or precipitation. It occurs when a compound with low aqueous solubility, like **IC-87114**, is transferred from a high-concentration organic solvent stock (like DMSO) into an aqueous environment where it is less soluble.^[8] This leads to an inaccurate final concentration of the soluble, active compound in your experiment.^[8]

Q5: How can I prevent **IC-87114** from precipitating during my experiments?

A5: The key is to avoid a sudden, large change in solvent polarity. A serial dilution method is the best practice. Instead of adding the concentrated DMSO stock directly into the full volume of media, first create an intermediate dilution in a smaller volume of media. This gradual dilution helps keep the compound in solution.^[8] It is also crucial to ensure the final concentration of DMSO in your cell culture is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Experimental Protocols & Best Practices

Protocol 1: Preparation of a 10 mM **IC-87114** Stock Solution in DMSO

Materials:

- **IC-87114** powder (e.g., 5 mg)
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials

Procedure:

- **Calculate Volume:** To prepare a 10 mM stock solution from 5 mg of **IC-87114** (MW: 397.43 g/mol), you will need 1.258 mL of DMSO.
 - Calculation: $(5 \text{ mg} / 397.43 \text{ g/mol}) / 10 \text{ mmol/L} = 0.001258 \text{ L} = 1.258 \text{ mL}$
- **Dissolution:** Add the calculated volume of sterile DMSO to the vial containing the **IC-87114** powder.
- **Mix Thoroughly:** Vortex the solution vigorously for 1-2 minutes to ensure complete dissolution. If needed, use a water bath sonicator for 5-10 minutes.[8]
- **Verify:** Visually inspect the solution against a light source to confirm that no solid particles remain.
- **Aliquot:** Dispense the stock solution into single-use, sterile aliquots (e.g., 10-20 μL). This prevents degradation from repeated freeze-thaw cycles.[2]
- **Store:** Store the aliquots at -80°C for long-term use.[4]

Protocol 2: Dilution of IC-87114 Stock into Cell Culture Media (Example for 10 μM Final Concentration)

This protocol uses a serial dilution method to minimize precipitation.[9]

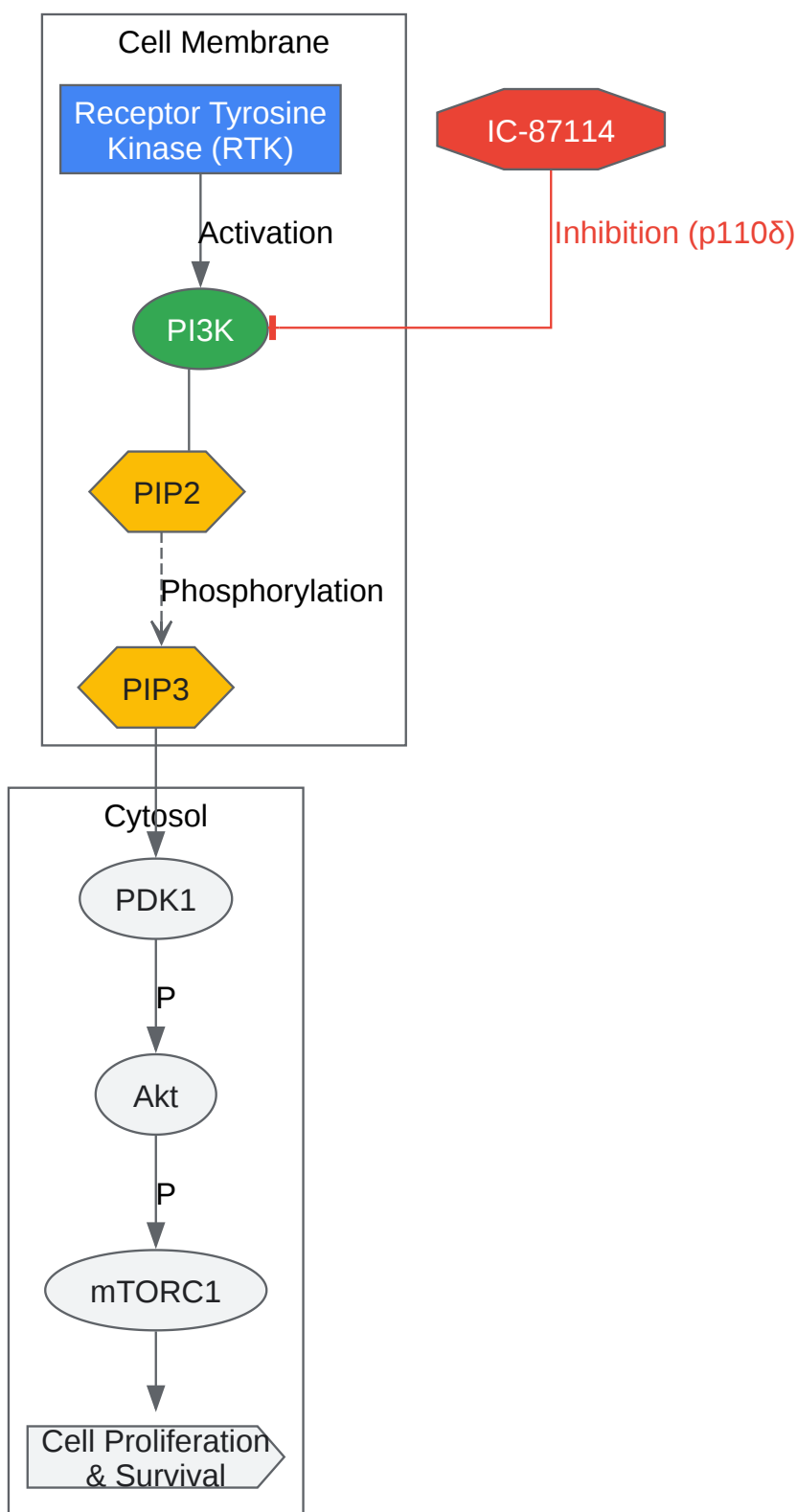
Procedure:

- **Pre-warm Media:** Ensure your complete cell culture media is pre-warmed to 37°C .
- **Intermediate Dilution:**
 - In a sterile conical tube, add 1 μL of your 10 mM **IC-87114** stock solution to 999 μL of pre-warmed media.
 - Mix immediately by gently pipetting up and down or briefly vortexing. This creates a 10 μM intermediate solution.
- **Final Working Solution:** Add the required volume of this 10 μM intermediate solution to your cell culture plates.

- **Vehicle Control:** Prepare a vehicle control by adding the same final concentration of DMSO to the media (e.g., if your final dilution is 1:1000, the vehicle control should contain 0.1% DMSO).
- **Observe:** After adding the final solution to your cells, visually inspect the wells under a microscope to ensure no precipitation has occurred.

Visual Guides and Workflows

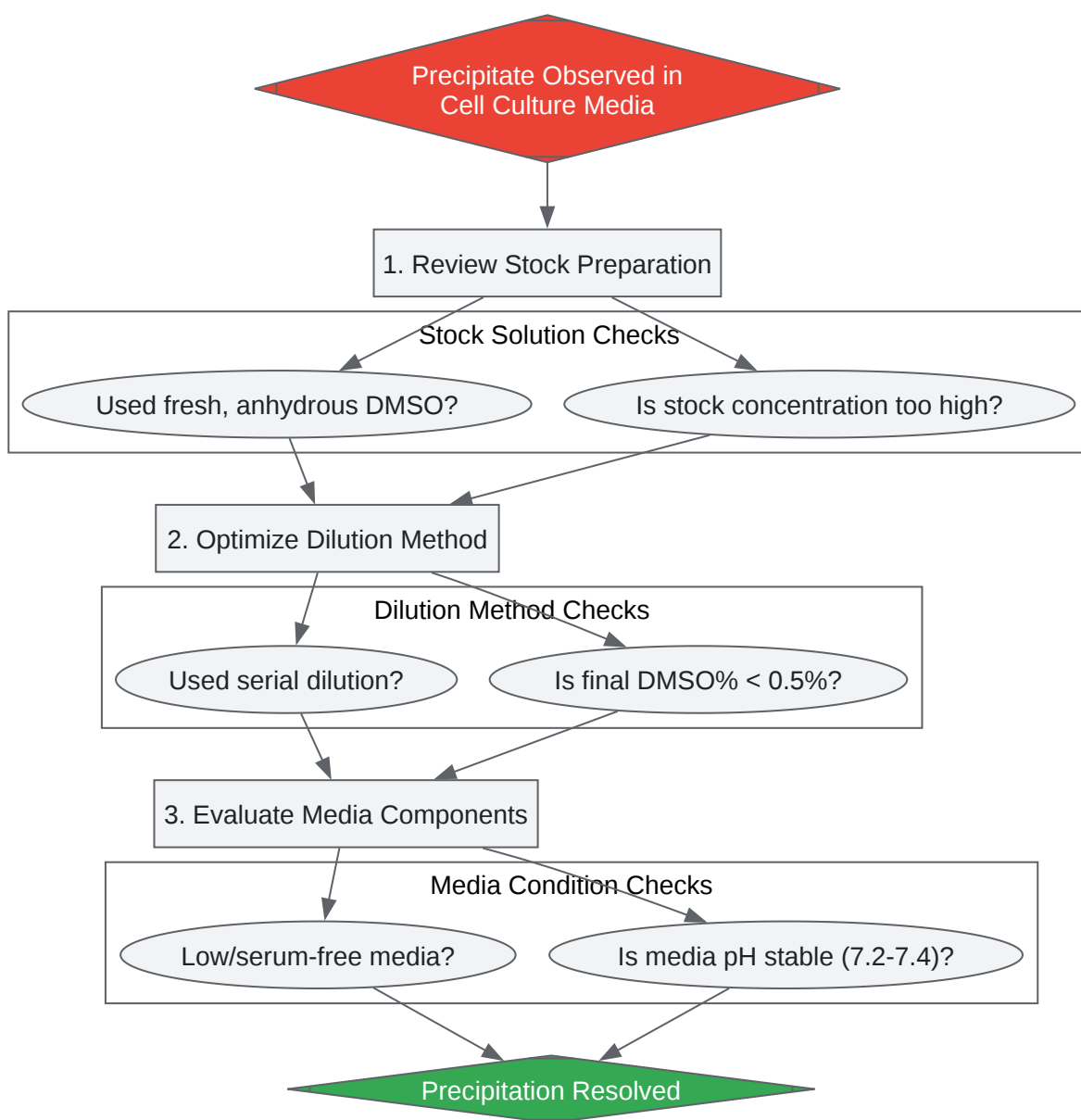
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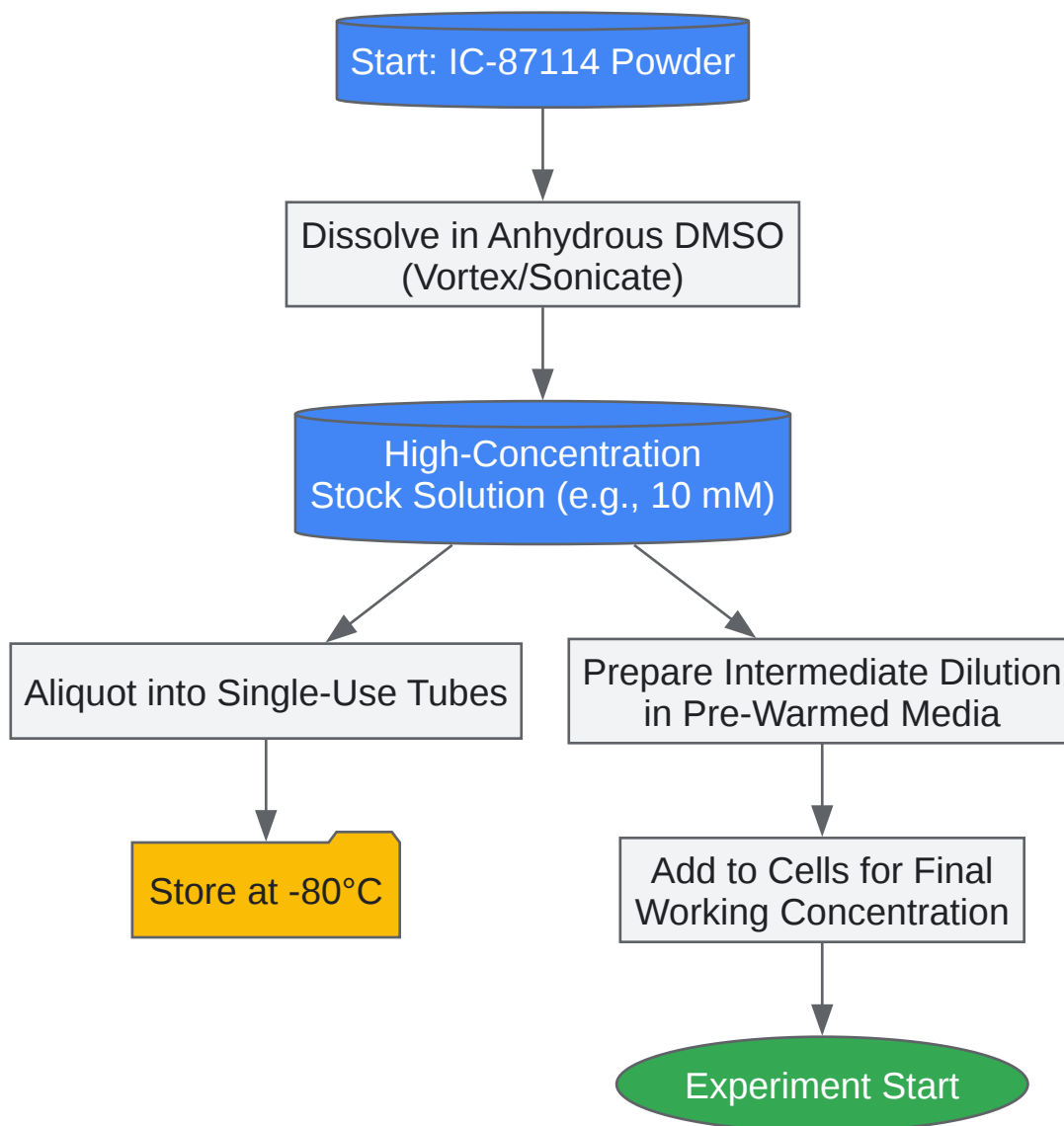
Caption: PI3K/Akt signaling pathway showing the inhibitory action of **IC-87114** on PI3Kδ.

Experimental Workflows



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Caption: Logical workflow for troubleshooting **IC-87114** precipitation in experiments.



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Caption: Recommended workflow for preparing and using **IC-87114** in cell culture.

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